

Amberlite CG-400 safety data sheet and handling

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Compound of Interest

Compound Name: **Amberlite CG-400**

Cat. No.: **B7765734**

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An In-depth Technical Guide to Amberlite™ CG-400: Safety, Handling, and Experimental Applications

This guide provides comprehensive safety data, handling procedures, and a representative experimental protocol for Amberlite™ CG-400, a strongly basic anion exchange resin. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Safety Data Sheet (SDS) Summary

The following sections summarize the critical safety information derived from the material safety data sheet for Amberlite™ CG-400.

Hazard Identification and Safety Precautions

Amberlite™ CG-400 may cause eye, skin, respiratory, and digestive tract irritation[1]. The toxicological properties of the material have not been fully investigated[1]. It is classified as an irritant, and caution should be exercised during handling[1][2].

Hazard Information	Details	References
GHS Classification	H315: Causes skin irritation; H319: Causes serious eye irritation; H335: May cause respiratory irritation.	[3] [4]
Hazard Codes	Xi (Irritant)	[2] [3]
Risk Statements	36/37/38 (Irritating to eyes, respiratory system and skin)	[2] [3]
Safety Statements	26-36 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice; Wear suitable protective clothing)	[2] [3]
Precautionary Statements	P261, P305 + P351 + P338	[3]
Emergency Overview	Appearance: Orange-yellow crystalline powder. Caution! May cause eye and skin irritation. May cause respiratory and digestive tract irritation.	[1]

Personal Protective Equipment (PPE) and Engineering Controls

Proper protective measures are essential when working with Amberlite™ CG-400 to minimize exposure and ensure safety.

Protection Type	Specification	References
Engineering Controls	Use adequate ventilation to keep airborne concentrations low.	[1]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles (conforming to EN166 or OSHA 29 CFR 1910.133).	[1] [5] [6]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[1] [5] [6]
Respiratory Protection	Follow OSHA (29 CFR 1910.134) or European Standard EN 149 respirator regulations. Use a NIOSH/MSHA or EN 149 approved respirator if exposure limits are exceeded.	[1] [6]

Physical and Chemical Properties

The physical and chemical characteristics of Amberlite™ CG-400 are summarized below. Note that some properties are not readily available in the provided safety data sheets[\[1\]](#).

Property	Value	References
Physical State	Crystalline powder	[1]
Appearance	Orange-yellow	[1]
Molecular Formula	C21H26N2O3	[2] [3] [4]
Molecular Weight	354.44 g/mol	[2] [3] [4]
Density	1.3 ± 0.1 g/cm³	[3]
Boiling Point	543.0 ± 50.0 °C at 760 mmHg	[3]
Flash Point	282.2 ± 30.1 °C	[3]
Solubility	Not available	[1]
pH	Not available	[1]

Handling, Storage, and Emergency Procedures

Proper handling and storage are crucial for maintaining the stability and safety of the resin.

Handling and Storage Workflow

The following diagram illustrates the recommended workflow for the safe handling and storage of Amberlite™ CG-400.

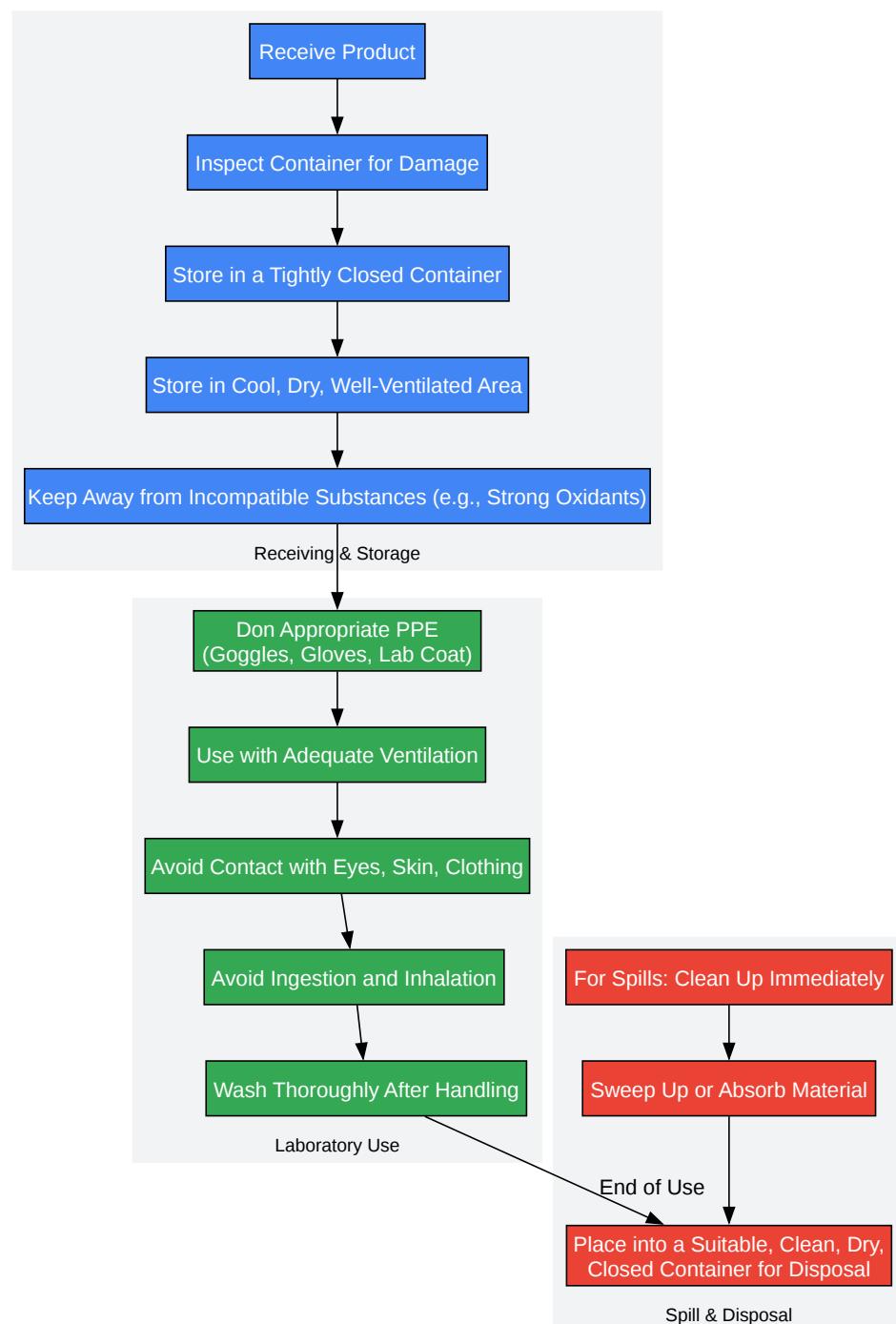


Diagram 1: Safe Handling and Storage Workflow

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Caption: Workflow for receiving, storing, handling, and disposing of Amberlite™ CG-400.

Handling:

- Wash thoroughly after handling[1].
- Use with adequate ventilation to keep airborne concentrations low[1].
- Avoid contact with eyes, skin, and clothing[1].
- Keep the container tightly closed[1].
- Avoid ingestion and inhalation[1].

Storage:

- Store in a tightly closed container[1].
- Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidants[1].
- The recommended storage temperature is around 20°C[1].

Stability and Reactivity

- Chemical Stability: The resin is stable under normal temperatures and pressures[1].
- Conditions to Avoid: Avoid incompatible materials and strong oxidants[1].
- Incompatibilities: It is incompatible with oxidizing agents[1].
- Hazardous Decomposition Products: Decomposition may produce hydrogen chloride, carbon monoxide, carbon dioxide, and other irritating and toxic fumes[1].

First-Aid and Emergency Measures

In case of exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Procedure	References
Eyes	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.	[1]
Skin	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.	[1]
Ingestion	Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.	[1]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[1]
Spills/Leaks	Clean up spills immediately. Sweep up or absorb the material and place it into a suitable clean, dry, closed container for disposal. Ensure adequate ventilation.	[1]
Fire Fighting	Use water spray, dry chemical, carbon dioxide, or appropriate foam. Wear a self-contained breathing apparatus (SCBA) and full protective gear.	[1] [5]

Experimental Protocols: Anion-Exchange Chromatography

Amberlite™ CG-400 is a strong anion-exchange resin used in low-pressure liquid chromatography (LPLC) for the separation and purification of molecules such as amino acids and proteins[7]. The following is a generalized protocol for its use in a laboratory setting.

General Experimental Workflow

The diagram below outlines the typical steps for performing column chromatography with an ion-exchange resin like Amberlite™ CG-400.

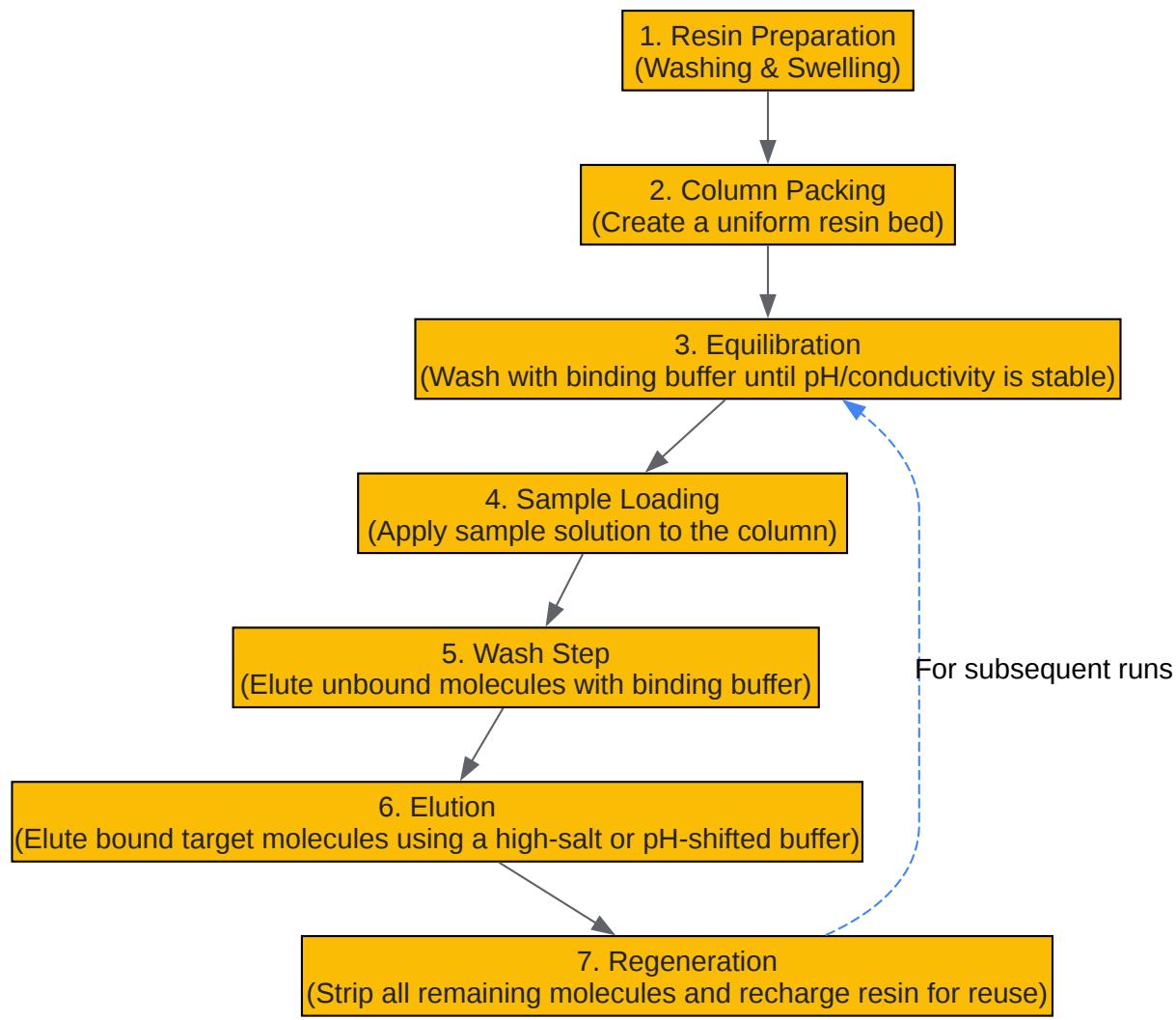


Diagram 2: General Ion-Exchange Chromatography Workflow

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Caption: A step-by-step workflow for a typical anion-exchange chromatography experiment.

Detailed Methodologies

1. Resin Preparation (Pre-treatment):

- To wet the resin and remove preservatives, suspend the required amount in methanol or another suitable organic solvent and allow it to swell[8]. This can take from a couple of hours to overnight.
- Wash the resin extensively with deionized water to remove the organic solvent and any impurities[8]. This is often done in a large beaker, allowing the resin to settle and decanting the supernatant.
- The resin may be further washed with high-concentration salt solutions (e.g., 1 M NaCl) followed by acid and base washes (e.g., 0.1 M HCl and 0.1 M NaOH) to remove any residual contaminants, with thorough water rinses between each step[8].

2. Column Packing:

- Create a slurry of the prepared resin in the desired starting buffer (binding buffer).
- Pour the slurry into the chromatography column in a single, continuous motion to avoid introducing air bubbles and to ensure a homogenous, stable packed bed[7].
- Allow the resin to settle under gravity or low pressure. The final packed bed should be uniform and free of cracks or channels.

3. Equilibration:

- Once packed, wash the column with 5-10 column volumes (CVs) of the binding buffer.
- Monitor the pH and conductivity of the effluent. The column is equilibrated when the pH and conductivity of the effluent match that of the influent binding buffer.

4. Sample Application:

- The sample should be prepared in the binding buffer to ensure the target molecules have the appropriate charge to bind to the resin.
- Load the sample onto the top of the column carefully to avoid disturbing the resin bed[7].

5. Wash Step:

- After loading, wash the column with several CVs of the binding buffer.
- This step removes molecules that did not bind to the resin. Collect the flow-through and monitor the UV absorbance (typically at 280 nm for proteins) until it returns to baseline.

6. Elution:

- Elute the bound target molecules by changing the buffer conditions. This is typically achieved by:
 - Increasing Salt Concentration: Introduce a linear gradient or a step-wise increase in the salt concentration (e.g., NaCl) of the buffer. The counter-ions will compete with the bound molecules for the charged sites on the resin, causing the target molecules to elute.
 - Changing pH: Altering the pH of the buffer to change the net charge of the target molecule, causing it to lose its affinity for the resin.
- Collect fractions throughout the elution process for later analysis (e.g., SDS-PAGE, activity assays).

7. Regeneration:

- After the target molecule has been eluted, strip any remaining tightly bound substances from the column by washing with a high-concentration salt buffer (e.g., 1-2 M NaCl).
- The column can then be re-equilibrated with the binding buffer for another run or stored in an appropriate solution (e.g., 20% ethanol) to prevent microbial growth.

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